

Molecular weight and formula of 6-(Methoxycarbonyl)nicotinic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-(Methoxycarbonyl)nicotinic acid

Cat. No.: B092421

[Get Quote](#)

In-Depth Technical Guide: 6-(Methoxycarbonyl)nicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-(Methoxycarbonyl)nicotinic acid is a pyridine derivative that serves as a crucial intermediate in the synthesis of a variety of organic molecules, particularly in the pharmaceutical and agrochemical industries. Its bifunctional nature, possessing both a carboxylic acid and a methyl ester group, allows for versatile chemical modifications, making it a valuable building block for the development of novel compounds with potential biological activities. This guide provides a comprehensive overview of the molecular characteristics, synthesis, and potential applications of **6-(Methoxycarbonyl)nicotinic acid**.

Molecular and Physicochemical Properties

6-(Methoxycarbonyl)nicotinic acid is a solid at room temperature and should be stored at 2-8°C.^[1]

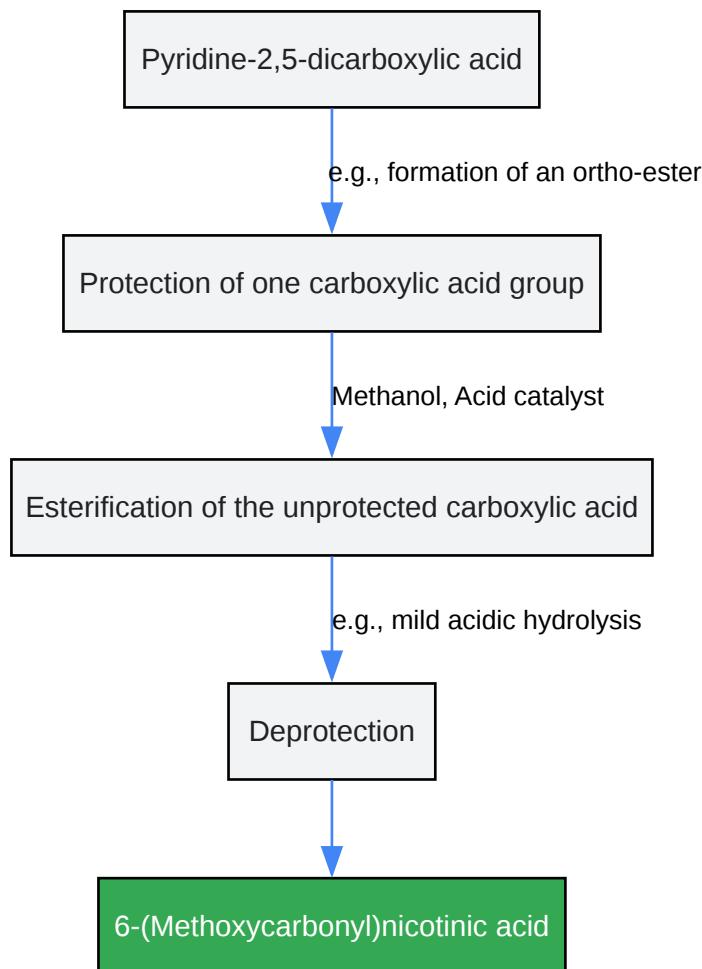
Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₄	[1] [2] [3] [4] [5]
Molecular Weight	181.145 g/mol	[1] [2]
CAS Number	17874-76-9	[2] [3]
MDL Number	MFCD09702182	[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **6-(Methoxycarbonyl)nicotinic acid** is not readily available in peer-reviewed literature, its structure suggests a logical synthetic pathway originating from pyridine-2,5-dicarboxylic acid. The general approach would involve the selective mono-esterification of the dicarboxylic acid.

A plausible synthetic workflow is outlined below. This represents a general approach, and optimization of reaction conditions would be necessary to achieve high yields and purity.

General Synthetic Workflow for 6-(Methoxycarbonyl)nicotinic Acid

[Click to download full resolution via product page](#)

Caption: A potential synthetic pathway for **6-(Methoxycarbonyl)nicotinic acid**.

Applications in Research and Development

6-(Methoxycarbonyl)nicotinic acid is primarily utilized as an intermediate in the synthesis of more complex molecules.^[1] Its ester functionality provides a site for various chemical transformations, making it a key component in the development of nicotinic acid derivatives with potential therapeutic applications.^[1] These derivatives are often explored for their activity in targeting central nervous system (CNS) disorders and inflammatory conditions.^[1]

In the agrochemical sector, this compound serves as a precursor for the creation of novel herbicides and plant growth regulators.[\[1\]](#)

Biological Context and Potential Signaling Pathways

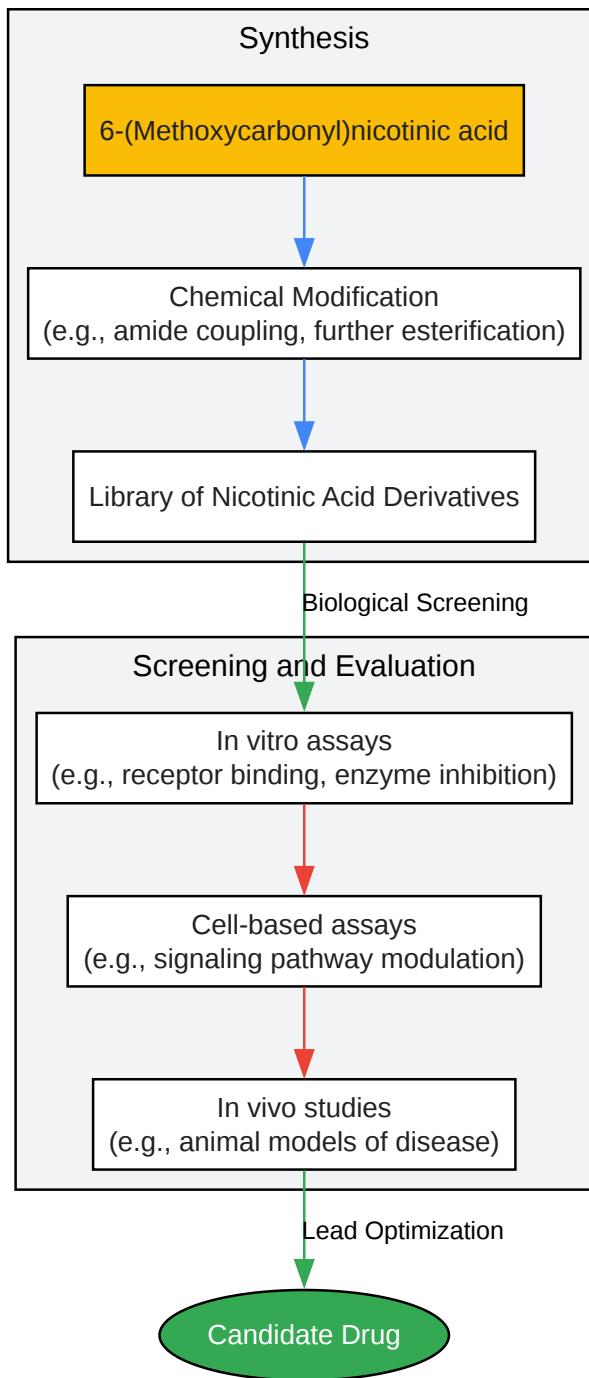
Currently, there is a lack of direct research on the specific biological activities or the role of **6-(Methoxycarbonyl)nicotinic acid** in signaling pathways. However, its structural relationship to nicotinic acid (Niacin, Vitamin B3) suggests that its derivatives could potentially interact with pathways modulated by nicotinic acid.

Nicotinic acid is known to exert its effects through various mechanisms, including:

- **Lipid Metabolism:** Nicotinic acid is well-documented for its ability to modulate lipid profiles. It reduces the synthesis of low-density lipoprotein (LDL) and very-low-density lipoprotein (VLDL) cholesterol and triglycerides, while increasing high-density lipoprotein (HDL) cholesterol.
- **G-protein Coupled Receptors:** The effects of nicotinic acid are partly mediated through the activation of G protein-coupled receptors like GPR109A.

Derivatives synthesized from **6-(Methoxycarbonyl)nicotinic acid** may be designed to target these or related pathways with improved efficacy, selectivity, or pharmacokinetic properties. The following diagram illustrates a simplified overview of a potential workflow for the development of bioactive compounds from this intermediate.

Drug Development Workflow using 6-(Methoxycarbonyl)nicotinic Acid

[Click to download full resolution via product page](#)

Caption: A generalized workflow for utilizing **6-(Methoxycarbonyl)nicotinic acid** in drug discovery.

Conclusion

6-(Methoxycarbonyl)nicotinic acid is a valuable and versatile chemical intermediate with significant potential in the fields of medicinal chemistry and agrochemical research. While direct biological data on this specific compound is limited, its role as a precursor to a wide range of nicotinic acid derivatives underscores its importance. Further research into the synthesis and applications of this compound is warranted to fully explore its potential in the development of novel, bioactive molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-(Methoxycarbonyl)nicotinic acid [myskinrecipes.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. pschemicals.com [pschemicals.com]
- 4. angene.in [angene.in]
- 5. scbt.com [scbt.com]
- To cite this document: BenchChem. [Molecular weight and formula of 6-(Methoxycarbonyl)nicotinic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b092421#molecular-weight-and-formula-of-6-methoxycarbonyl-nicotinic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com